

An In-depth Technical Guide to 1-Butyl-1methylpyrrolidinium Tetrafluoroborate

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Compound of Interest

Compound Name: 1-Butyl-1-methylpyrrolidinium

Cat. No.: B1250683 Get Quote

CAS Number: 345984-11-4[1][2][3][4]

This technical guide provides a comprehensive overview of **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate, an ionic liquid with significant potential in various scientific and industrial applications. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, and established applications, supported by experimental protocols and workflow visualizations.

Physicochemical Properties

1-Butyl-1-methylpyrrolidinium tetrafluoroborate, often abbreviated as [BMP][BF4], is a quaternary ammonium salt that exists as a crystalline solid at room temperature. Its key physicochemical properties are summarized in the table below, providing a comparative overview of data from various sources.



Property	Value	References
Molecular Formula	C ₉ H ₂₀ BF ₄ N	[1][2][3][4]
Molecular Weight	229.07 g/mol	[1][3][4]
Appearance	White to light yellow powder or crystals	
Melting Point	150-155 °C	[4]
Form	Crystals	[1]
Purity	≥97.0% (T)	[1]
Impurities	≤0.2% halogens (as chloride), ≤0.5% water	[1]
InChI	1S/C9H20N.BF4/c1-3-4-7- 10(2)8-5-6-9-10;2-1(3,4)5/h3- 9H2,1-2H3;/q+1;-1	[1][3]
InChI Key	PGCVCJOPLBWQHU- UHFFFAOYSA-N	[1][3]
SMILES	CCCC[N+]1(C)CCCC1.F INVALID-LINK(F)F	[1][3]

Synthesis of 1-Butyl-1-methylpyrrolidinium Tetrafluoroborate

The synthesis of **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate is typically a two-step process involving a quaternization reaction followed by an anion exchange (metathesis) reaction.

Step 1: Synthesis of **1-Butyl-1-methylpyrrolidinium** Bromide ([BMP]Br)

This step involves the quaternization of N-methylpyrrolidine with 1-bromobutane.

Materials:



- N-methylpyrrolidine
- 1-bromobutane
- Acetonitrile (solvent)
- Diethyl ether (for washing)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve
 N-methylpyrrolidine in acetonitrile.
- Slowly add an equimolar amount of 1-bromobutane to the solution.
- Heat the reaction mixture to reflux and maintain for 24-48 hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Wash the resulting solid product, 1-Butyl-1-methylpyrrolidinium bromide, with diethyl ether to remove any unreacted starting materials.
- Dry the product under vacuum.

Step 2: Synthesis of **1-Butyl-1-methylpyrrolidinium** Tetrafluoroborate ([BMP][BF4])

This step involves the anion exchange of the bromide salt with a tetrafluoroborate salt.

- Materials:
 - 1-Butyl-1-methylpyrrolidinium bromide ([BMP]Br)
 - Sodium tetrafluoroborate (NaBF₄)
 - Acetone or Dichloromethane (solvent)

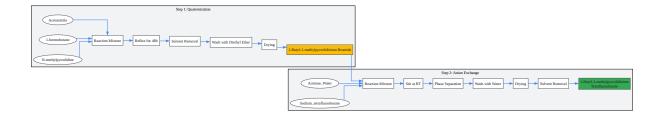


Distilled water

Procedure:

- Dissolve the synthesized 1-Butyl-1-methylpyrrolidinium bromide in acetone or dichloromethane in a round-bottom flask.
- In a separate container, prepare a solution of sodium tetrafluoroborate in distilled water.
- Add the aqueous solution of sodium tetrafluoroborate to the solution of [BMP]Br with vigorous stirring at room temperature.
- Continue stirring for several hours to ensure complete anion exchange. A precipitate of sodium bromide (NaBr) will form.
- Separate the organic phase containing the desired product from the aqueous phase.
- Wash the organic phase multiple times with distilled water to remove any remaining bromide and sodium salts.
- Dry the organic phase over an anhydrous drying agent (e.g., magnesium sulfate).
- Filter the solution to remove the drying agent.
- Remove the solvent under reduced pressure to obtain the final product, 1-Butyl-1-methylpyrrolidinium tetrafluoroborate.
- The product can be further purified by recrystallization if necessary.





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Synthesis workflow for **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate.

Applications in Research and Development

While the application of ionic liquids in drug delivery is an active area of research, specific studies detailing the use of **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate in drug development are limited. The broader class of pyrrolidinium-based ionic liquids has been investigated for its potential to enhance the solubility and permeability of poorly water-soluble drugs. However, this specific compound has been more extensively studied in other fields, notably in electrochemistry and as a corrosion inhibitor.



1-Butyl-1-methylpyrrolidinium tetrafluoroborate is utilized as an electrolyte in EDLCs, also known as supercapacitors, due to its high ionic conductivity, wide electrochemical window, and thermal stability.

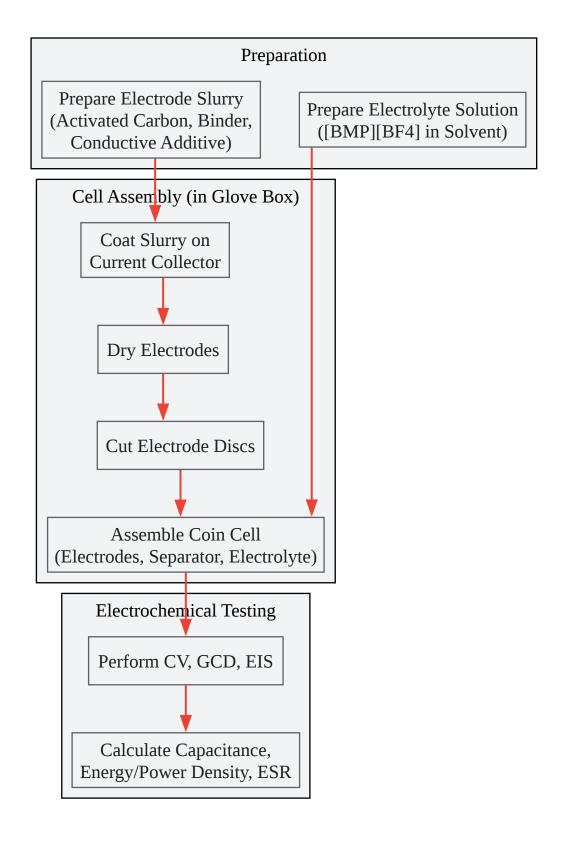
Experimental Protocol: Electrochemical Characterization

- Materials:
 - 1-Butyl-1-methylpyrrolidinium tetrafluoroborate (as electrolyte salt)
 - Acetonitrile or Propylene Carbonate (as solvent)
 - Activated carbon (for electrode fabrication)
 - Binder (e.g., PTFE)
 - Conductive additive (e.g., carbon black)
 - Separator (e.g., cellulose paper)
 - Coin cell components (casings, spacers, springs)
- Procedure:
 - Electrode Preparation:
 - Mix activated carbon, conductive additive, and binder in appropriate weight ratios (e.g., 8:1:1).
 - Add a solvent (e.g., N-methyl-2-pyrrolidone) to form a slurry.
 - Coat the slurry onto a current collector (e.g., aluminum foil) and dry in a vacuum oven to remove the solvent.
 - Cut the dried electrode sheet into circular discs of a specific diameter.
 - Electrolyte Preparation:



- Dissolve **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate in the chosen solvent (acetonitrile or propylene carbonate) to the desired concentration (e.g., 1 M).
- Cell Assembly:
 - In an argon-filled glove box, assemble a coin cell in the order: negative casing, spacer, electrode, separator, a few drops of electrolyte, second electrode, second spacer, spring, and positive casing.
 - Crimp the coin cell to ensure it is properly sealed.
- Electrochemical Measurements:
 - Perform electrochemical tests such as Cyclic Voltammetry (CV), Galvanostatic Charge-Discharge (GCD), and Electrochemical Impedance Spectroscopy (EIS) using a potentiostat/galvanostat.
 - From the data obtained, calculate key performance parameters like specific capacitance, energy density, power density, and equivalent series resistance.





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Workflow for the fabrication and testing of an EDLC.

Foundational & Exploratory





This ionic liquid has demonstrated effectiveness as a corrosion inhibitor for various metals and alloys in acidic media. Its mechanism of action involves the adsorption of the pyrrolidinium cations onto the metal surface, forming a protective layer that hinders the corrosion process.

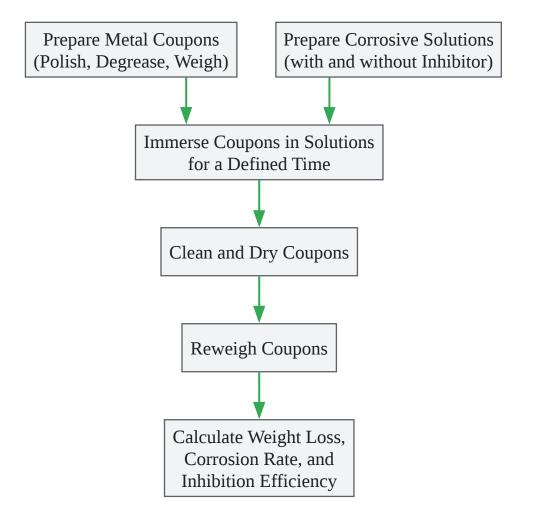
Experimental Protocol: Weight Loss Method for Corrosion Inhibition Study

- Materials:
 - Metal coupons (e.g., mild steel) of known dimensions
 - Corrosive medium (e.g., 1 M HCl solution)
 - **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate (as inhibitor)
 - Acetone
 - Distilled water
 - Abrasive papers of different grades
- Procedure:
 - Coupon Preparation:
 - Polish the metal coupons with abrasive papers of increasing grit size to achieve a smooth, mirror-like surface.
 - Degrease the coupons with acetone, wash with distilled water, and dry thoroughly.
 - Accurately weigh each coupon using an analytical balance.
 - Immersion Test:
 - Prepare solutions of the corrosive medium with and without different concentrations of
 1-Butyl-1-methylpyrrolidinium tetrafluoroborate.
 - Immerse the pre-weighed coupons in the test solutions for a specified period (e.g., 24 hours) at a constant temperature.



- Post-Immersion Analysis:
 - After the immersion period, carefully remove the coupons from the solutions.
 - Wash the coupons with distilled water and acetone to remove any corrosion products and residual inhibitor.
 - Dry the coupons and reweigh them accurately.
- Calculation:
 - Calculate the weight loss for each coupon.
 - Determine the corrosion rate (CR) using the formula: CR = (K × W) / (A × T × D) where K is a constant, W is the weight loss, A is the surface area of the coupon, T is the immersion time, and D is the density of the metal.
 - Calculate the inhibition efficiency (IE%) using the formula: IE% = [(CR_uninhibited CR_inhibited) / CR_uninhibited] × 100





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Workflow for corrosion inhibition study using the weight loss method.

Relevance to Drug Development

While direct applications of **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate in drug delivery systems are not extensively documented in current literature, the unique properties of ionic liquids, in general, make them a promising area of investigation for pharmaceutical applications. Their ability to dissolve a wide range of active pharmaceutical ingredients (APIs), including those with poor water solubility, and their potential to enhance drug permeation across biological membranes are of significant interest.

A study on the effect of various ionic liquids on the stability and aggregation of lysozyme, a model protein, indicated that **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate increased the



stability of the protein.[5] This suggests that this ionic liquid may have a stabilizing effect on certain biomolecules, a property that could be beneficial in drug formulation.

Further research is required to fully elucidate the potential of **1-Butyl-1-methylpyrrolidinium** tetrafluoroborate in drug delivery. Future studies could explore its use as a solvent or cosolvent in formulations of poorly soluble drugs, its role as a permeation enhancer in transdermal drug delivery systems, or its potential for creating novel drug-ionic liquid conjugates. However, comprehensive toxicological and biocompatibility studies are crucial before any in vivo applications can be considered.

Safety and Handling

1-Butyl-1-methylpyrrolidinium tetrafluoroborate should be handled with appropriate safety precautions in a laboratory setting. It is advisable to wear personal protective equipment, including gloves, safety glasses, and a lab coat. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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